

Experimental protocol for using Diethyl 2,5-Dioxahexanedioate

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Compound of Interest

Compound Name: Diethyl 2,5-Dioxahexanedioate

CAS No.: 35466-87-6

Cat. No.: B1282407

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An In-Depth Guide to the Experimental Use of **Diethyl 2,5-Dioxahexanedioate**

Authored by a Senior Application Scientist

This document provides a comprehensive technical guide for researchers, scientists, and professionals in drug development on the experimental applications of **Diethyl 2,5-Dioxahexanedioate**. This guide delves into its chemical properties, core applications, and detailed, field-proven protocols, emphasizing the causality behind experimental choices to ensure scientific integrity and reproducibility.

Introduction to Diethyl 2,5-Dioxahexanedioate

Diethyl 2,5-Dioxahexanedioate, also known as 2,5-Dioxahexanedioic Acid Diethyl Ester, is an aliphatic ester characterized by a flexible six-carbon backbone containing two ether linkages and terminated by two ethyl ester functional groups. Its molecular structure makes it a versatile building block in organic synthesis and polymer chemistry. The reactivity of the terminal ester groups allows it to readily participate in fundamental reactions such as transesterification and hydrolysis, making it a valuable intermediate for creating more complex molecules and polymeric materials. While its dimethyl counterpart, Dimethyl 2,5-Dioxahexanedioate, is actively

being researched for its potential as an electrolyte solvent in next-generation lithium-ion batteries, the principles of reactivity and application can be extended to the diethyl ester.[\[1\]](#)[\[2\]](#)

Physicochemical Properties and Safety Data

A thorough understanding of the compound's properties is critical for proper handling, experimental design, and data interpretation.

Table 1: Physicochemical Properties of **Diethyl 2,5-Dioxahexanedioate**

Property	Value	Source
CAS Number	35466-87-6	[3] [4]
Molecular Formula	C ₈ H ₁₄ O ₆	[3] [4]
Molecular Weight	206.19 g/mol	[3] [4]
Appearance	Colorless to almost colorless clear liquid	Inferred from Dimethyl analogue [2] [5]
Boiling Point	227°C	[3] [6]
Density	1.15 g/cm ³	[3]
Flash Point	101.193°C	[3]
Synonyms	2,5-Dioxahexanedioic Acid Diethyl Ester	[3] [6]

Safe Handling and Storage

While the Safety Data Sheet (SDS) for the closely related Dimethyl 2,5-Dioxahexanedioate classifies it as not a hazardous substance or mixture, specific safety protocols for the diethyl ester should be confirmed with the supplier's SDS.[\[7\]](#) General best practices are mandatory.

- Personal Protective Equipment (PPE): Always wear appropriate protective gloves, safety glasses with side shields, and a lab coat.[\[8\]](#)
- Ventilation: Use in a well-ventilated area or under a chemical fume hood to prevent inhalation of vapors.[\[7\]](#)

- Storage: Keep the container tightly closed and store in a cool, dry, and well-ventilated place away from oxidizing agents.[\[2\]](#)[\[7\]](#)[\[8\]](#)
- Spills: In case of a spill, absorb with an inert material and dispose of it according to local and national regulations.

Core Applications & Reaction Mechanisms

The utility of **Diethyl 2,5-Dioxahexanedioate** stems from the reactivity of its two ester groups. This bifunctionality is key to its primary applications.

Intermediate in Organic Synthesis

The compound serves as a key building block for introducing a flexible dioxethane moiety into larger molecules. Its ester groups are susceptible to nucleophilic attack, making them ideal for reactions like transesterification, amidation, and hydrolysis to the corresponding dicarboxylic acid.

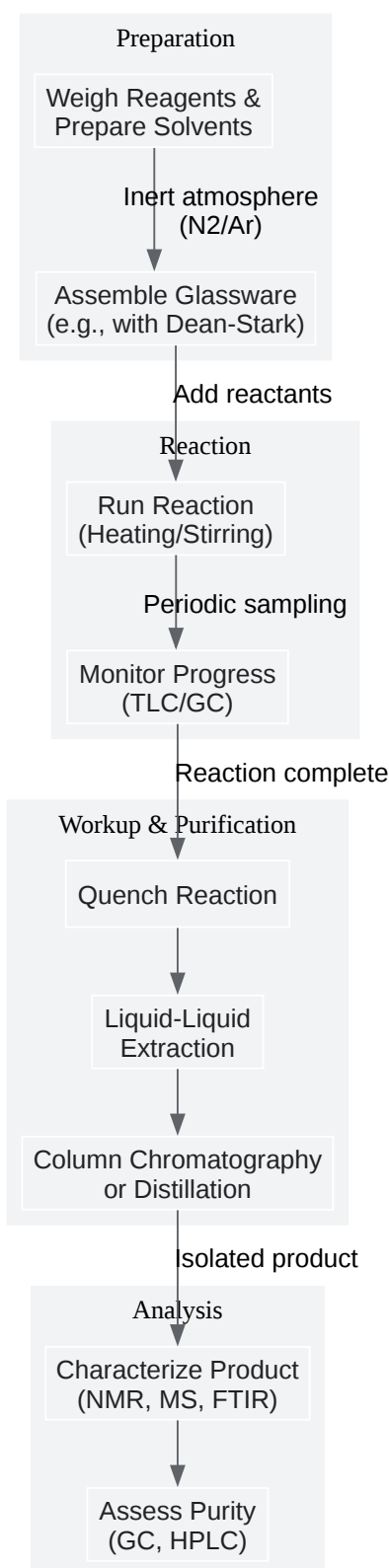
Monomer in Polymer Chemistry

In polymer science, **Diethyl 2,5-Dioxahexanedioate** can be used as a monomer in condensation polymerization reactions. By reacting with diols or diamines, it can form polyesters and polyamides, respectively. These polymers can be tailored for specific properties like flexibility and durability, making them suitable for various industrial applications.[\[2\]](#)

Experimental Protocols

The following protocols are designed as self-validating systems, with explanations for each critical step.

Workflow for a Typical Synthesis Experiment



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Caption: General experimental workflow for synthesis using **Diethyl 2,5-Dioxahexanedioate**.

Protocol 1: Transesterification with a Higher Alcohol (e.g., 1-Butanol)

Objective: To demonstrate the reactivity of **Diethyl 2,5-Dioxahexanedioate** by synthesizing Dibutyl 2,5-Dioxahexanedioate.

Causality: This reaction is an equilibrium process. To drive the reaction towards the product, the lower-boiling ethanol byproduct is continuously removed from the reaction mixture using a Dean-Stark apparatus. An acid catalyst is used to protonate the carbonyl oxygen, making the carbonyl carbon more electrophilic and susceptible to nucleophilic attack by 1-butanol.

Materials:

- **Diethyl 2,5-Dioxahexanedioate** (1 equiv.)
- 1-Butanol (≥ 5 equiv., acts as both reactant and solvent)
- p-Toluenesulfonic acid (p-TSA) (0.05 equiv., catalyst)
- Toluene (as needed for azeotropic removal of ethanol)
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask, Dean-Stark trap, condenser, heating mantle, magnetic stirrer

Procedure:

- Setup: Assemble a round-bottom flask with a Dean-Stark trap and a reflux condenser. Ensure all glassware is oven-dried to prevent unwanted hydrolysis.
- Charging the Flask: Add **Diethyl 2,5-Dioxahexanedioate**, 1-butanol, and a catalytic amount of p-TSA to the flask. Add a magnetic stir bar.

- Reaction: Heat the mixture to reflux. Ethanol, being more volatile, will form an azeotrope with the solvent and collect in the Dean-Stark trap, driving the equilibrium forward.
- Monitoring: Monitor the reaction progress by thin-layer chromatography (TLC) or by measuring the volume of ethanol collected. The reaction is complete when no more ethanol is produced.
- Workup:
 - Cool the reaction mixture to room temperature.
 - Dilute the mixture with an organic solvent like ethyl acetate.
 - Wash the organic layer sequentially with saturated sodium bicarbonate solution (to neutralize the acid catalyst), water, and brine.[9]
 - Dry the organic layer over anhydrous magnesium sulfate.
- Purification: Filter off the drying agent and concentrate the solution under reduced pressure. Purify the resulting crude product by vacuum distillation to obtain pure Dibutyl 2,5-Dioxahexanedioate.
- Analysis: Characterize the final product using ^1H NMR, ^{13}C NMR, and GC-MS to confirm its structure and purity.

Protocol 2: Base-Catalyzed Hydrolysis (Saponification)

Objective: To synthesize the parent dicarboxylic acid, 2,5-Dioxahexanedioic acid, via hydrolysis of the diethyl ester.

Causality: This is a two-step process. First, saponification occurs where a strong base (e.g., KOH) attacks the electrophilic carbonyl carbon of the ester. This irreversibly forms the potassium carboxylate salt. The second step involves acidification, which protonates the carboxylate salt to yield the neutral dicarboxylic acid product.

Mechanism of Base-Catalyzed Hydrolysis

Caption: Mechanism of base-catalyzed ester hydrolysis (Saponification).

Materials:

- **Diethyl 2,5-Dioxahexanedioate** (1 equiv.)
- Potassium hydroxide (KOH) (2.5 equiv.)
- Ethanol/Water solution (e.g., 1:1 v/v)
- Concentrated Hydrochloric Acid (HCl)
- Ethyl acetate or other suitable extraction solvent
- Anhydrous sodium sulfate (Na_2SO_4)
- Round-bottom flask, condenser, pH paper, separatory funnel

Procedure:

- **Saponification:** Dissolve KOH in the ethanol/water mixture in a round-bottom flask. Add **Diethyl 2,5-Dioxahexanedioate** to the solution.
- **Heating:** Attach a condenser and heat the mixture to reflux for 2-3 hours. The reaction is complete when the ester layer is no longer visible.
- **Solvent Removal:** Cool the mixture and remove the ethanol under reduced pressure.
- **Acidification:** Cool the remaining aqueous solution in an ice bath. Slowly add concentrated HCl with stirring until the solution is strongly acidic ($\text{pH} < 2$), which will precipitate the dicarboxylic acid.
- **Isolation:**
 - If a solid precipitates, collect it by vacuum filtration, wash with cold water, and dry.
 - If the product is an oil or remains in solution, extract the aqueous layer multiple times with ethyl acetate.

- **Drying and Concentration:** Combine the organic extracts, dry over anhydrous sodium sulfate, filter, and evaporate the solvent to yield the crude 2,5-Dioxahexanedioic acid.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent (e.g., water or ethyl acetate/hexanes).

Analytical Characterization

Confirming the identity and purity of starting materials and products is paramount.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR are the most powerful tools for structural elucidation. Spectral data for the related dimethyl ester can be found in databases like ChemicalBook for comparison.[\[10\]](#)
- **Gas Chromatography-Mass Spectrometry (GC-MS):** Ideal for assessing the purity of the volatile diethyl ester and for identifying byproducts in a reaction mixture.
- **Fourier-Transform Infrared (FTIR) Spectroscopy:** Useful for monitoring the reaction by observing the disappearance of the ester C=O stretch (around $1735\text{--}1750\text{ cm}^{-1}$) and the appearance of the carboxylic acid C=O stretch (around $1700\text{--}1725\text{ cm}^{-1}$) and broad O-H stretch (around $2500\text{--}3300\text{ cm}^{-1}$).

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